

# Spectroscopic data of 2,4,5-Trimethoxybenzoic acid (NMR, IR, Mass Spec)

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## Compound of Interest

Compound Name: 2,4,5-Trimethoxybenzoic acid

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## A Comprehensive Spectroscopic Analysis of 2,4,5-Trimethoxybenzoic Acid

This technical guide provides an in-depth overview of the spectroscopic data for **2,4,5-Trimethoxybenzoic acid**, a methoxybenzoic acid.<sup>[1]</sup> The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis. This document details the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for acquiring such data.

### Spectroscopic Data

The following sections summarize the key spectroscopic data for **2,4,5-Trimethoxybenzoic acid**, presented in tabular format for clarity and ease of comparison.

#### 1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound.<sup>[2]</sup>

Table 1: <sup>1</sup>H NMR Spectroscopic Data for **2,4,5-Trimethoxybenzoic acid**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment	Solvent
9.96	s	2H	-COOH	CDCl <sub>3</sub> [3]
8.67	s	2H	Ar-H	CDCl <sub>3</sub> [3]
7.11	s	2H	Ar-H	CDCl <sub>3</sub> [3]
3.94	s	3H	-OCH <sub>3</sub>	CDCl <sub>3</sub> [4]
3.93	s	6H	-OCH <sub>3</sub>	CDCl <sub>3</sub> [4]

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **2,4,5-Trimethoxybenzoic acid**

Chemical Shift ( $\delta$ ) ppm	Assignment	Solvent
171.4	C=O	CDCl <sub>3</sub> [4]
152.9	Ar-C-O	CDCl <sub>3</sub> [4]
142.9	Ar-C-O	CDCl <sub>3</sub> [4]
124.1	Ar-C	CDCl <sub>3</sub> [4]
107.3	Ar-C-H	CDCl <sub>3</sub> [4]
60.9	-OCH <sub>3</sub>	CDCl <sub>3</sub> [4]
56.2	-OCH <sub>3</sub>	CDCl <sub>3</sub> [4]

## 1.2. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[5]

Table 3: IR Spectroscopic Data for **2,4,5-Trimethoxybenzoic acid**

Wavenumber (cm <sup>-1</sup> )	Functional Group
2500-3300	O-H stretch (carboxylic acid)[6]
2850-2960	C-H stretch (sp <sup>3</sup> hybridized)[5]
1680-1750	C=O stretch (carbonyl)[6]
1600 & 1500	C=C stretch (aromatic ring)[6]
1000-1300	C-O stretch[5]

### 1.3. Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions, providing information about the molecular weight and structure of a compound.[7]

Table 4: Mass Spectrometry Data for **2,4,5-Trimethoxybenzoic acid**

m/z	Assignment
212.07	[M] <sup>+</sup> (Molecular Ion)
197.05	[M - CH <sub>3</sub> ] <sup>+</sup>
169.05	[M - COOH] <sup>+</sup>
154.03	[M - COOH - CH <sub>3</sub> ] <sup>+</sup>

## Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

### 2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Accurately weigh between 5 to 20 mg of **2,4,5-Trimethoxybenzoic acid** for <sup>1</sup>H NMR and 20-50 mg for <sup>13</sup>C NMR.[2] The sample should be dissolved in approximately 0.6 mL of a suitable deuterated solvent, such as Chloroform-d (CDCl<sub>3</sub>), in a clean vial.[2][8] Gentle vortexing or sonication can be used to ensure complete dissolution.[2]

- **Transfer to NMR Tube:** Using a pipette, carefully transfer the solution into a clean 5 mm NMR tube to a height of 4.0 to 5.0 cm.[\[2\]](#) It is important to avoid the introduction of air bubbles.[\[2\]](#)
- **Instrument Setup:** Wipe the exterior of the NMR tube clean before inserting it into the spinner turbine.[\[2\]](#) Place the sample in the NMR spectrometer.
- **Data Acquisition:** The instrument's software is used to lock onto the deuterium signal of the solvent and to shim the magnetic field for homogeneity. Standard pulse sequences are then used to acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.

## 2.2. Infrared (IR) Spectroscopy

- **Sample Preparation (Thin Solid Film Method):** Dissolve approximately 50 mg of solid **2,4,5-Trimethoxybenzoic acid** in a few drops of a volatile solvent like methylene chloride.[\[9\]](#)
- **Film Deposition:** Place a drop of this solution onto a salt plate (e.g., NaCl or KBr). Allow the solvent to evaporate completely, which will leave a thin solid film of the compound on the plate.[\[9\]](#)
- **Data Acquisition:** Place the salt plate into the sample holder of the FT-IR spectrometer.[\[9\]](#) Record the spectrum. If the signal intensity is too low, add another drop of the solution to the plate, allow it to dry, and re-run the spectrum.[\[9\]](#)

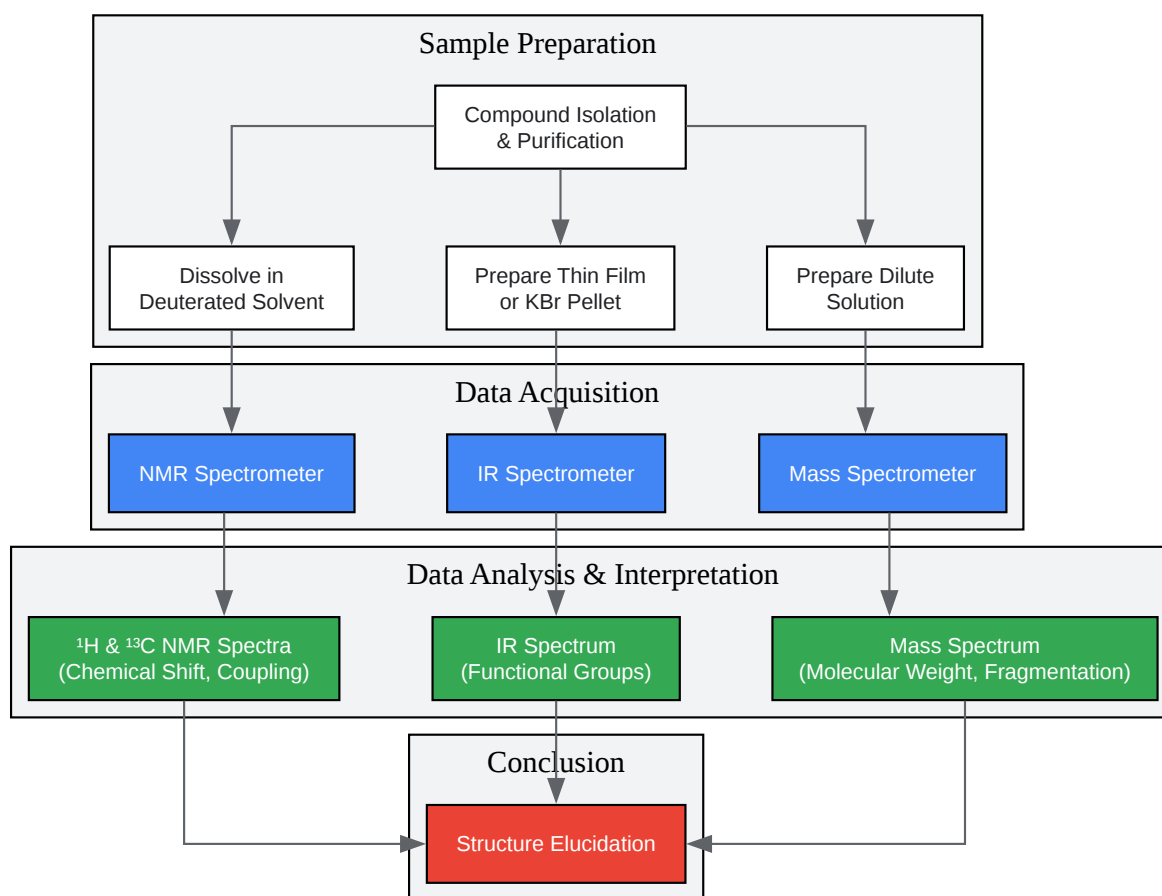
## 2.3. Mass Spectrometry (MS)

- **Sample Preparation:** Prepare a dilute solution of **2,4,5-Trimethoxybenzoic acid** by dissolving the sample in an organic solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL.[\[10\]](#) Then, dilute 100  $\mu\text{L}$  of this solution with 1 mL of the same or a compatible solvent.[\[10\]](#)
- **Sample Introduction:** The prepared solution is introduced into the mass spectrometer. For techniques like electrospray ionization (ESI), the sample is infused directly or via liquid chromatography.[\[10\]](#) For electron ionization (EI), the sample is vaporized in a vacuum.[\[11\]](#)
- **Ionization:** In the ion source, the sample molecules are ionized. In EI, a high-energy electron beam is used to knock an electron off the molecule, forming a radical cation.[\[12\]](#)

- Mass Analysis and Detection: The resulting ions are accelerated and separated based on their mass-to-charge ( $m/z$ ) ratio by a mass analyzer.[12] A detector then records the abundance of each ion.[12]

## Visualization of Spectroscopic Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound.



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Caption: Workflow for Spectroscopic Analysis.

In conclusion, the spectroscopic data presented in this guide provides a comprehensive chemical fingerprint of **2,4,5-Trimethoxybenzoic acid**, which is essential for its identification, characterization, and quality control in various scientific and industrial applications.

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